

# Zopolrestat oxidative stress interference experimental results

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## Compound Focus: Zopolrestat

CAS No.: 110703-94-1

Cat. No.: S606754

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## Zopolrestat Technical Profile

Aspect	Details
Drug Type	Small molecule drug [1] [2]
Mechanism of Action	Aldose reductase (AKR1B1) inhibitor; modulates Aldo-keto reductase family 1 member B1 [1] [3] [2]
Primary Indications (Researched)	Diabetic neuropathies (Phase 3), diabetic cardiomyopathies, and diabetic nephropathies (Phase 2) [2]
Development Status	Discontinued [3] [2]
Chemical Formula	$C_{19}H_{12}F_3N_3O_3S$ [1] [4]

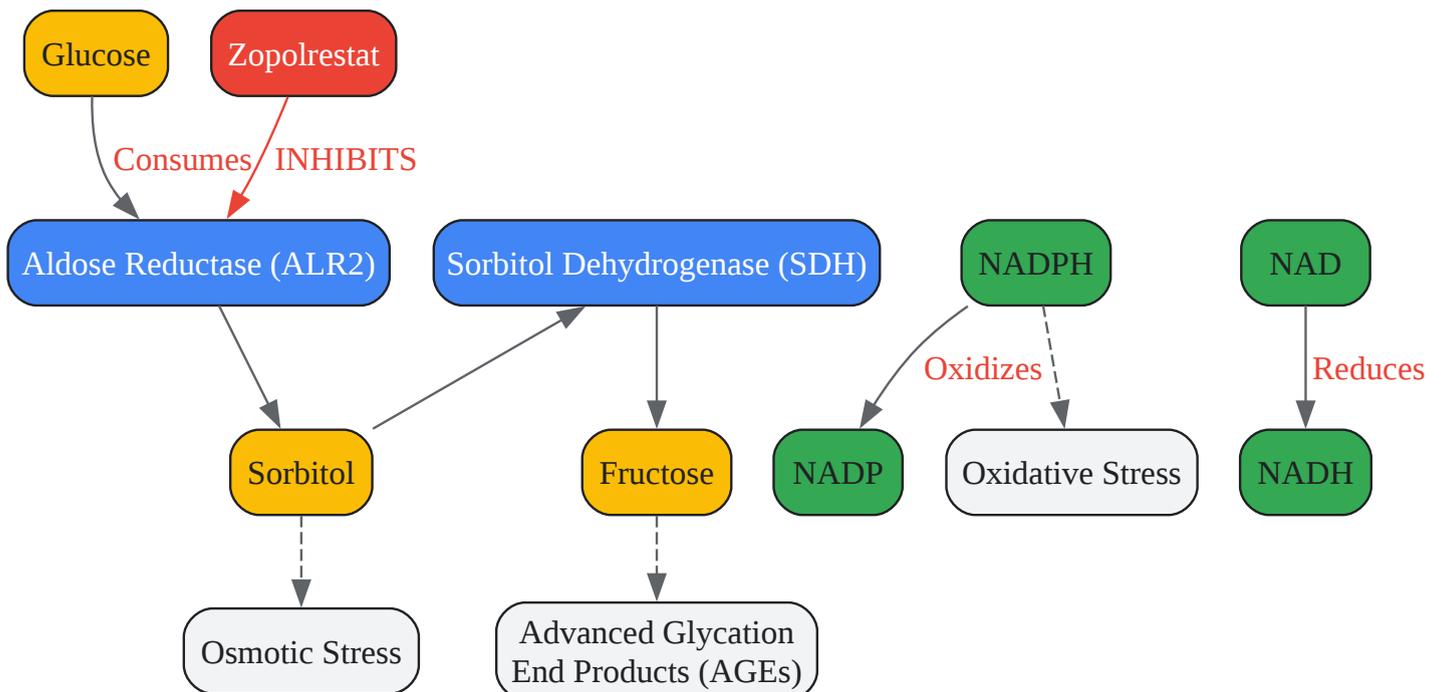
## Experimental Results & Rationale

**Zopolrestat** was developed to target the **polyol pathway**, a glucose metabolism pathway linked to diabetic complications [3] [5]. The table below summarizes the rationale and key experimental findings.

Research Focus	Key Findings & Rationale
<b>Polyol Pathway &amp; Diabetic Complications</b>	In hyperglycemia, increased glucose flux through polyol pathway leads to sorbitol accumulation (osmotic stress) and depletion of NADPH and glutathione (oxidative stress) [3].
<b>Zopolrestat Experimental Effect</b>	Zopolrestat improved glycolysis and glucose metabolism in isolated perfused hearts of diabetic rats, enhancing lactate assimilation into the TCA cycle and restoring cellular redox conditions [3].
<b>Clinical Trial Outcomes (ARI Class)</b>	Meta-analyses of ARI clinical trials found no statistically significant benefit over placebo for diabetic polyneuropathy. Toxicity issues led to withdrawal of several ARIs [5].

## The Polyol Pathway & Zopolrestat's Role

The following diagram illustrates the biochemical context of **Zopolrestat's** mechanism of action, which is crucial for understanding its experimental use.



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## Informing Your Experimental Design

While direct troubleshooting is unavailable, the provided context can help you identify potential issues:

- **Compound Specificity:** Ensure that the observed effects are due to ALR2 inhibition. **Zopolrestat** is noted as a modulator of AKR1B1 [1].
- **Experimental Model:** The beneficial metabolic effect of **Zopolrestat** was documented in an **isolated perfused heart model from spontaneously diabetic BB/W rats** [3].
- **Oxidative Environment:** Be aware that the target enzyme, ALR2, can undergo oxidative post-translational modifications (e.g., at Cys-298) in diabetic tissues, which may reduce its sensitivity to inhibitors like **Zopolrestat** [3].

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## References

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